

## Discovery and first isolation of Samioside

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An In-depth Technical Guide on the Discovery and First Isolation of Samioside

### Introduction

Samioside is a phenylethanoid glycoside that was first discovered and isolated from the aerial parts of Phlomis samia, a plant belonging to the Lamiaceae family.[1][2][3] It has also been reported to be found in Lantana trifolia. The structure of Samioside was identified as 1-O-3,4-(dihydroxyphenyl)ethyl-beta-D-apiofuranosyl-(1-->4)-alpha-L-rhamnopyranosyl-(1-->3)-4-O-caffeoyl-beta-D-glucopyranoside.[2][3][4] Initial studies on Samioside revealed its potential as a bioactive compound, demonstrating both free-radical scavenging and antimicrobial properties.[2][3] This technical guide provides a comprehensive overview of the discovery, isolation, and characterization of Samioside, intended for researchers, scientists, and professionals in the field of drug development.

### **Data Presentation**

The following tables summarize the quantitative data available for **Samioside** and its activities.

Table 1: Physicochemical Properties of **Samioside** 



Property	Value	Source
Molecular Formula	C34H44O19	[1]
Molecular Weight	756.7 g/mol	[1]
Monoisotopic Mass	756.24767917 Da	[1]
XLogP3	-1.7	[1]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[4]

Table 2: Spectroscopic Data for Samioside

While the complete NMR data from the original publication is not available, the following table presents the expected 1H and 13C NMR chemical shifts for the core moieties of **Samioside**, based on its structure and data from similar phenylethanoid glycosides.



Moiety	Atom	Expected 1H-NMR (δ, ppm)	Expected 13C-NMR (δ, ppm)
Phenylethanol			
C-1	-	~71.0	
C-2	~2.80 (t)	~36.0	_
C-1'	-	~130.0	_
C-2'	~6.70 (d)	~116.0	_
C-5'	~6.60 (d)	~115.0	_
C-6'	~6.50 (dd)	~120.0	_
Caffeoyl			_
C-1"	-	~166.0	
C-2" (α)	~6.25 (d)	~114.0	_
C-3" (β)	~7.55 (d)	~145.0	_
C-1'''	-	~126.0	_
C-2""	~7.05 (d)	~115.0	_
C-5"'	~6.80 (d)	~116.0	_
C-6'''	~6.95 (dd)	~122.0	_
Sugars			_
Glucose C-1	~4.40 (d)	~103.0	
Rhamnose C-1	~5.15 (br s)	~102.0	_
Apiose C-1	~5.30 (d)	~110.0	_
Rhamnose CH3	~1.10 (d)	~18.0	_

Table 3: Biological Activity of **Samioside** 



Activity	Assay	Organism/Targ et	Result	Source
Antioxidant	DPPH Radical Scavenging	DPPH Radical	Active scavenger	[2][3]
Antimicrobial	Microdilution	Staphylococcus aureus	Weakly active	[1]
Staphylococcus epidermidis	Weakly active	[1]		
Enterobacter cloacae	Weakly active	[1]	_	
Escherichia coli	Weakly active	[1]	_	
Klebsiella pneumoniae	Weakly active	[1]	_	
Pseudomonas aeruginosa	Weakly active	[1]	_	

## **Experimental Protocols**

The following sections detail the methodologies for the first isolation and characterization of **Samioside** from Phlomis samia.

## **Plant Material Collection and Preparation**

The aerial parts of Phlomis samia were collected and air-dried at room temperature. The dried plant material was then ground into a fine powder to increase the surface area for efficient extraction.

## **Extraction**

The powdered plant material was extracted with a polar solvent, such as methanol or ethanol, at room temperature. This process was repeated multiple times to ensure the exhaustive extraction of the phenylethanoid glycosides. The extracts were then combined and concentrated under reduced pressure to yield a crude extract.



### **Purification**

The crude extract was subjected to a series of chromatographic techniques to isolate **Samioside**. A plausible purification workflow is as follows:

- Solvent-Solvent Partitioning: The crude extract was suspended in water and successively
  partitioned with solvents of increasing polarity, such as n-hexane, chloroform, and ethyl
  acetate, to remove non-polar and moderately polar compounds. The phenylethanoid
  glycosides, being highly polar, are expected to remain in the aqueous layer.
- Column Chromatography: The aqueous fraction was then subjected to column chromatography over a suitable stationary phase, such as Diaion HP-20 or Sephadex LH-20.
   The column was eluted with a gradient of methanol in water, and the fractions were monitored by thin-layer chromatography (TLC).
- Preparative High-Performance Liquid Chromatography (HPLC): The fractions containing
   Samioside were further purified by preparative reversed-phase HPLC.[5] A C18 column was
   used with a mobile phase consisting of a gradient of acetonitrile in water. The elution was
   monitored by a UV detector, and the peak corresponding to Samioside was collected.

### **Structure Elucidation**

The structure of the purified **Samioside** was elucidated using a combination of spectroscopic techniques:

- Mass Spectrometry (MS): High-resolution mass spectrometry was used to determine the molecular formula of Samioside.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1D (¹H and ¹³C) and 2D (COSY, HSQC, HMBC) NMR experiments were conducted to establish the connectivity of the atoms and the stereochemistry of the molecule.[6][7][8]

## **Bioactivity Assays**

• DPPH Radical Scavenging Assay: The antioxidant activity of **Samioside** was evaluated by its ability to scavenge the stable 2,2-diphenyl-1-picrylhydrazyl (DPPH) radical.[9][10] The



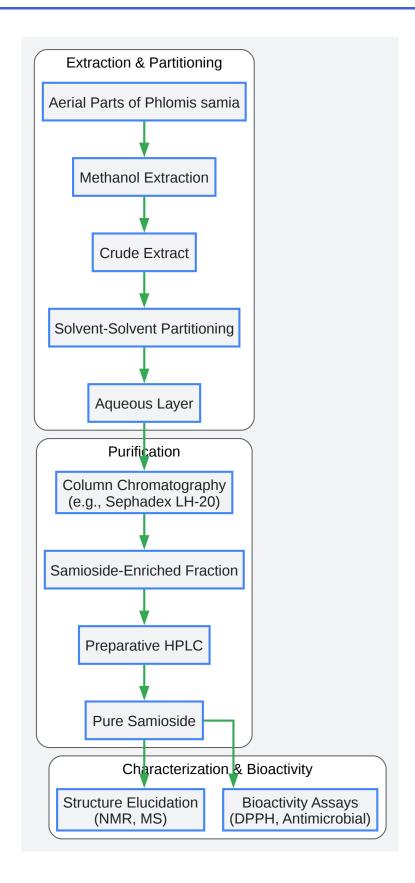
decrease in absorbance of the DPPH solution in the presence of **Samioside** was measured spectrophotometrically.

Antimicrobial Activity Assay: The antimicrobial activity of Samioside was determined using
the broth microdilution method to determine the minimum inhibitory concentration (MIC)
against a panel of Gram-positive and Gram-negative bacteria.[11][12]

## **Mandatory Visualization**

The following diagrams illustrate the experimental workflow for the isolation of **Samioside** and a proposed signaling pathway for the anti-inflammatory activity of phenylethanoid glycosides.

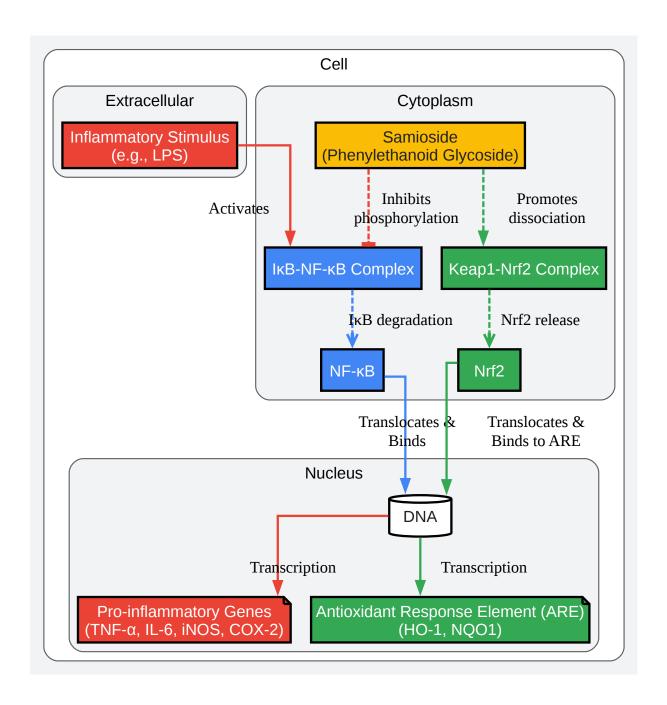




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Caption: Experimental workflow for the first isolation and characterization of **Samioside**.





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Caption: Proposed anti-inflammatory and antioxidant signaling pathway for phenylethanoid glycosides like **Samioside**.[2][3][13]



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